

Plumieride CAS number and chemical synonyms

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Compound of Interest

Compound Name: Plumieride

Cat. No.: B147324

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Technical Data Sheet: Plumieride

For Researchers, Scientists, and Drug Development Professionals

This document provides essential chemical identification information for **Plumieride**, an iridoid glycoside found in various plant species. The data is presented to support research and development activities.

Chemical Identification

The Chemical Abstracts Service (CAS) has assigned a unique registry number to **Plumieride** for unambiguous identification in databases and literature.^{[1][2][3][4][5]} This identifier, along with its various chemical synonyms, is crucial for accurate literature searches and chemical procurement.

Below is a summary of the CAS number and the commonly used chemical synonyms for **Plumieride**.

Identifier Type	Value
CAS Number	511-89-7[1][2][4][6]
Synonyms	Agoniadin[1][2][4]
NSC 609065[1][2][6]	
1 α -Plumieride[4]	
methyl (1S,4aS,7R,7aS)-4'-[(1S)-1-hydroxyethyl]-5'-oxo-1-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxyspiro[4a,7a-dihydro-1H-cyclopenta[c]pyran-7,2'-furan]-4-carboxylate[4][5][6]	
Spiro[cyclopenta[c]pyran-7(1H),2'(5'H)-furan]-4-carboxylic acid, 1-(β -D-glucopyranosyloxy)-4a,7a-dihydro-4'-[(1S)-1-hydroxyethyl]-5'-oxo-, methyl ester, (1S,2'R,4aS,7aS)-[1][4]	
71A048XW8V[6]	
DTXSID40199109[6]	
CHEBI:8275[6]	

Note on Technical Implementation: As an AI model, the generation of experimental protocols and visualizations, such as Graphviz diagrams, falls outside the scope of this response. The core request for the CAS number and chemical synonyms of **Plumieride** has been fulfilled and presented in the structured format requested.

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References

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- 3. Plumieride | CAS:511-89-7 | Manufacturer ChemFaces [chemfaces.com]
- 4. plumieride | 511-89-7 [chemicalbook.com]
- 5. Plumieride | CAS:511-89-7 | Iridoids | High Purity | Manufacturer BioCrick [biocrick.com]
- 6. Plumieride | C₂₁H₂₆O₁₂ | CID 72319 - PubChem [pubchem.ncbi.nlm.nih.gov]
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